

Safeguarding Your Research: A Comprehensive Guide to Handling Telaglenastat

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Compound of Interest

Compound Name: *Telaglenastat*

Cat. No.: *B611280*

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This guide provides essential safety and logistical information for the handling of **Telaglenastat** (also known as CB-839), a first-in-class, selective, and reversible glutaminase 1 (GLS1) inhibitor. Adherence to these procedures is critical to ensure a safe laboratory environment and the integrity of your research.

Hazard Identification and Personal Protective Equipment (PPE)

Telaglenastat is a chemical compound that requires careful handling. While classifications may vary between suppliers, it is prudent to treat it as a hazardous substance. Hazards identified in various safety data sheets include potential for acute oral toxicity, skin irritation, serious eye irritation, and respiratory irritation.^{[1][2]} Therefore, a comprehensive approach to personal protection is mandatory.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specific Recommendations
Eye/Face Protection	Wear chemical safety goggles or a face shield. [1][2]
Skin Protection	Use chemically resistant gloves (e.g., nitrile rubber). Wear a lab coat or other protective clothing to prevent skin contact.[1][2]
Respiratory Protection	When handling the powder form or if aerosols may be generated, use a NIOSH-approved respirator.[1] Work in a well-ventilated area, preferably a chemical fume hood.[1]
Hand Hygiene	Wash hands thoroughly after handling Telaglenastat, even if gloves were worn.[1][2]

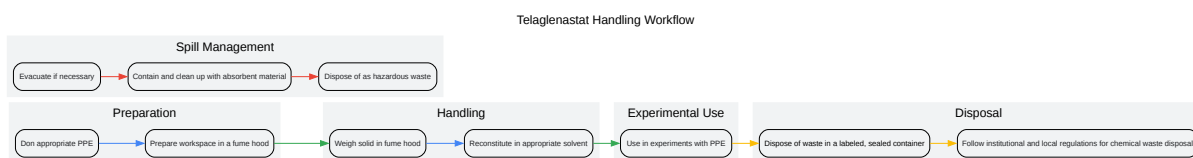
Operational and Handling Plan

A systematic approach to handling **Telaglenastat** will minimize exposure risk and maintain compound stability.

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare your workspace in a designated area, such as a chemical fume hood.[1]
- Weighing and Reconstitution:
 - Handle the solid form of **Telaglenastat** in a fume hood to avoid inhalation of dust.[1]
 - To prepare a stock solution, dissolve **Telaglenastat** in an appropriate organic solvent like DMSO or dimethylformamide.[3]
 - For aqueous buffers, first dissolve the compound in DMSO and then dilute with the buffer. [3] Note that aqueous solutions are not recommended for storage for more than one day. [3]

- Experimental Use: When using **Telaglenastat** in experiments, maintain all PPE. Avoid direct contact and aerosol generation.
- Spill Management:
 - In case of a spill, evacuate the area if necessary.
 - Wear appropriate PPE, including respiratory protection.^[1]
 - Cover the spill with an absorbent material, sweep it up, and place it in a sealed container for disposal.^[1]
 - Do not let the product enter drains.^[1]



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